

DL-Cycloserine-15N,d3 solution stability and long-term storage conditions

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Compound of Interest

Compound Name: DL-Cycloserine-15N,d3

Cat. No.: B565397

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Technical Support Center: DL-Cycloserine-15N,d3

Welcome to the technical support center for **DL-Cycloserine-15N,d3**. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the stability and long-term storage of **DL-Cycloserine-15N,d3** solutions. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the general recommendations for storing solid **DL-Cycloserine-15N,d3**?

A1: The solid, lyophilized form of **DL-Cycloserine-15N,d3** should be stored desiccated at -20°C.[1] When stored properly in a tightly sealed vial, the solid product can be expected to be stable for up to 6 months.[1]

Q2: How should I prepare and store stock solutions of **DL-Cycloserine-15N,d3**?

A2: It is recommended to prepare stock solutions and use them on the same day.[1] If immediate use is not possible, stock solutions should be stored as aliquots in tightly sealed vials at -20°C.[1] Under these conditions, the solutions are generally usable for up to one

month.[1] Before use, and prior to opening the vial, allow the product to warm to room temperature for at least 60 minutes.[1]

Q3: What factors can affect the stability of DL-Cycloserine solutions?

A3: The stability of cycloserine in solution is influenced by several factors, including pH, temperature, and humidity. Cycloserine is known to be unstable under acidic conditions (pH 1-2) and can degrade.[2] It exhibits greater stability under neutral to alkaline conditions, with optimal stability reported at a pH of 11.5.[3] High humidity and temperature have also been shown to cause deterioration of cycloserine.[4][5]

Q4: What is the primary degradation pathway for cycloserine?

A4: A known degradation pathway for D-cycloserine, and likely applicable to **DL-Cycloserine-15N,d3**, is dimerization to form 3,6-bis(aminoxymethyl)piperazine-2,5-dione.[2][6] This dimerization can be initiated by certain solvents like acetonitrile and is enhanced under acidic conditions.[2] Under mildly acidic conditions, cycloserine can also hydrolyze to hydroxylamine and D-serine.[3]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Inconsistent experimental results over time.	Degradation of the DL-Cycloserine-15N,d3 solution.	Prepare fresh solutions for each experiment. If storing solutions, aliquot and freeze at -20°C for no longer than one month. ^[1] Verify the stability of your solution using an appropriate analytical method like HPLC or NMR.
Low recovery of DL-Cycloserine-15N,d3 during sample preparation.	Adsorption to container surfaces or degradation.	Use low-binding tubes and vials. Ensure the pH of your solution is not acidic.
Appearance of unexpected peaks in analytical chromatograms (e.g., HPLC, LC-MS).	Presence of degradation products, such as the cycloserine dimer.	Confirm the identity of the unexpected peaks using a reference standard for the dimer if available, or by mass spectrometry. To minimize dimer formation, avoid acidic conditions and the use of acetonitrile as a solvent for extended periods. ^[2]

Quantitative Stability Data

Specific quantitative stability data for **DL-Cycloserine-15N,d3** is not readily available in the literature. The following table summarizes stability information for the non-labeled D-cycloserine, which can serve as a general guide.

Condition	Solvent/Medium	Observation	Reference
pH	Aqueous Solution	Unstable at pH 1-2.[2] Greatest stability at pH 11.5.[3]	[2][3]
Temperature	Culture Medium (37°C)	Continuous degradation observed over 29 days, sufficient to alter minimum inhibitory concentration (MIC) values in drug susceptibility testing. [7]	[7]
Temperature	Phosphate Buffer	At 37°C, approximately 10% degradation in one week, 20% in 15 days, and 30% in 22 days. [8]	[8]
Humidity	Solid State (Tropics)	High humidity is a primary cause of deterioration.[4][5]	[4][5]
Solvent	Acetonitrile	Can initiate dimerization.[2]	[2]

Experimental Protocols

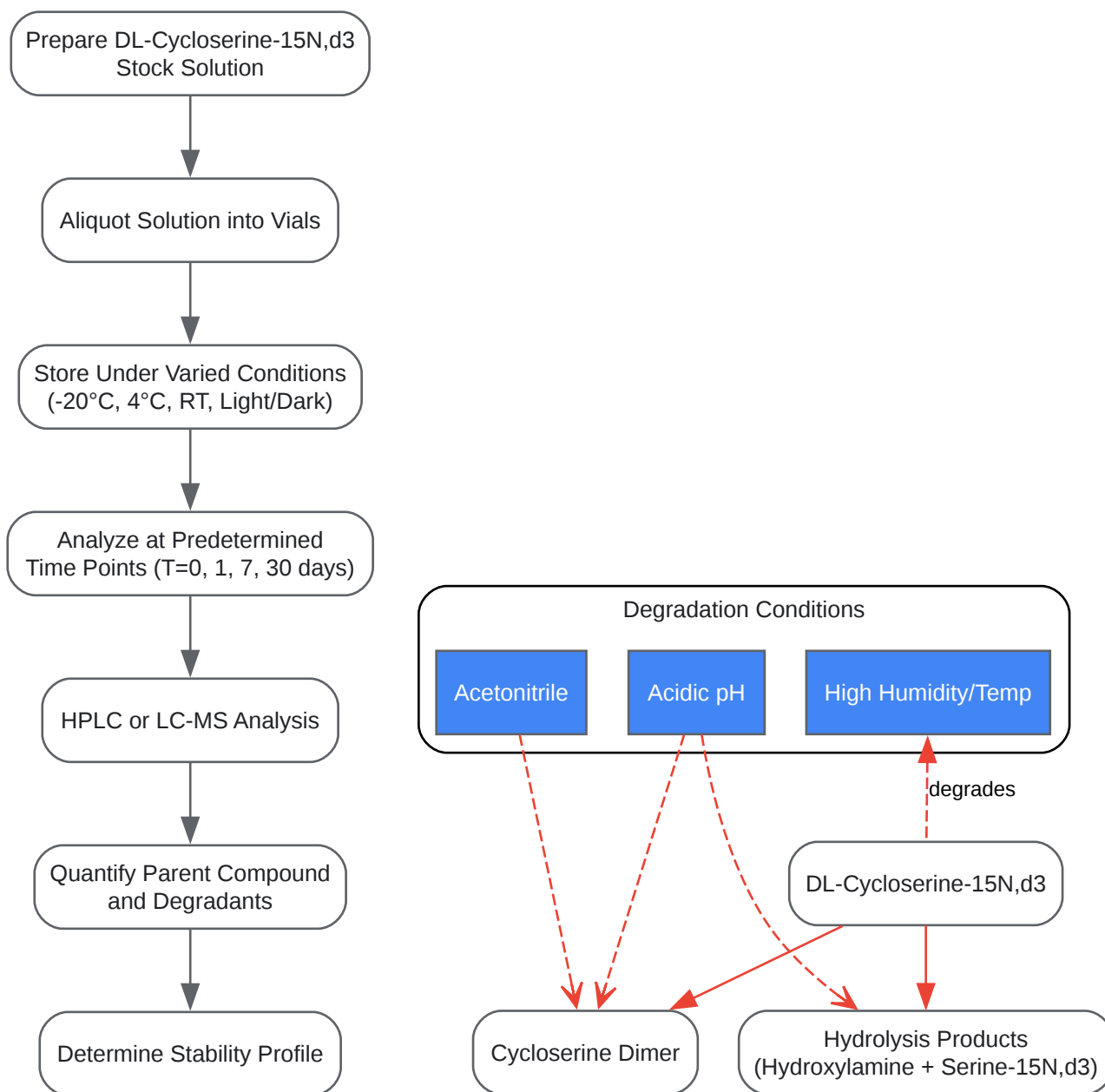
Protocol: General Stability Assessment of **DL-Cycloserine-15N,d3** Solution

- **Solution Preparation:** Prepare a stock solution of **DL-Cycloserine-15N,d3** in a relevant aqueous buffer (e.g., phosphate buffer) at a known concentration.
- **Storage Conditions:** Aliquot the solution into multiple tightly sealed vials. Store these aliquots under different conditions to be tested (e.g., -20°C, 4°C, room temperature, protected from

light, exposed to light).

- Time Points: Designate several time points for analysis (e.g., 0, 24 hours, 48 hours, 1 week, 2 weeks, 1 month).
- Analytical Method: At each time point, analyze an aliquot from each storage condition using a validated stability-indicating method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric (MS) detection.
 - Mobile Phase: An example mobile phase for D-cycloserine analysis is a mixture of 20mM Na₂HPO₄ (pH 7) and acetonitrile (95:5 v/v).[9]
 - Column: A Zorbax SB Phenyl HPLC column has been used successfully.[9]
 - Detection: UV detection at 335 nm (after derivatization) or mass spectrometry can be employed.[9]
- Data Analysis: Quantify the peak area of the parent **DL-Cycloserine-15N,d3** and any degradation products at each time point. Calculate the percentage of the initial concentration remaining to determine the stability under each condition.

Visualizations



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